

Application Notes: Biotin-C10-NHS Ester in Targeted Drug Delivery Research

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Compound of Interest

Compound Name: *Biotin-C10-NHS Ester*

Cat. No.: *B15579216*

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Introduction

Biotin-C10-NHS Ester is a long-chain, amine-reactive biotinylation reagent increasingly utilized in drug delivery research to achieve targeted delivery of therapeutic agents to cancer cells and other specific cell types. This reagent consists of three key components: a biotin molecule, a 10-carbon spacer arm, and an N-hydroxysuccinimide (NHS) ester. The NHS ester facilitates the covalent conjugation of biotin to primary amines on drug carriers such as nanoparticles, liposomes, antibodies, and peptides. The biotin moiety then acts as a targeting ligand, binding with high affinity to the sodium-dependent multivitamin transporter (SMVT) and potentially other biotin receptors that are often overexpressed on the surface of various cancer cells. This targeted approach aims to enhance the therapeutic efficacy of drugs while minimizing off-target toxicity.^{[1][2]}

The 10-carbon spacer arm of **Biotin-C10-NHS Ester** is crucial for its function. This extended linker minimizes steric hindrance, allowing for more efficient binding of the biotin to its receptor. This can lead to improved cellular uptake of the biotinylated drug conjugate compared to shorter-chain biotinylation reagents.

Key Applications in Drug Delivery

- Targeted Nanoparticle Delivery: **Biotin-C10-NHS Ester** is widely used to functionalize the surface of various nanoparticles, including those made from PLGA, gold, or zein.[2][3] These biotinylated nanoparticles can encapsulate a wide range of anticancer drugs. The biotin ligand guides the nanoparticles to tumor cells overexpressing biotin receptors, leading to enhanced cellular uptake and intracellular drug concentration.
- Antibody-Drug Conjugates (ADCs): In the field of ADCs, biotinylation with reagents like **Biotin-C10-NHS Ester** can be employed for the precise attachment of cytotoxic drugs to antibodies.[4] While direct conjugation of the drug to the antibody is more common, biotin-avidin/streptavidin systems offer a modular approach for drug delivery.
- PROTACs: **Biotin-C10-NHS Ester** can also be used as a component of Proteolysis Targeting Chimeras (PROTACs).[4][5] In this context, it can be part of the linker connecting a target protein-binding ligand and an E3 ubiquitin ligase ligand, facilitating the targeted degradation of pathogenic proteins.

Mechanism of Cellular Uptake

The primary mechanism for the cellular uptake of biotinylated drug conjugates is believed to be through the sodium-dependent multivitamin transporter (SMVT).[6][7][8] However, there is ongoing research and debate about the exact uptake mechanism, as the conjugation of a bulky drug carrier to biotin may affect its interaction with the transporter.[7][8] Alternative biotin receptors and other endocytic pathways may also be involved.

Quantitative Data Summary

The following tables summarize key quantitative data from studies utilizing biotinylated drug delivery systems.

Table 1: Drug Encapsulation and Particle Characteristics

Drug Delivery System	Drug	Encapsulation Efficiency (%)	Particle Size (nm)	Zeta Potential (mV)
Biotin-zein conjugated nanoparticles	Decitabine	96.31	95.29	-17.7

Data sourced from a study on decitabine-enclosed biotin-zein conjugated nanoparticles.[9]

Table 2: In Vitro Drug Release Kinetics

Formulation	Time (min)	Cumulative Drug Release (%)
Terminalia arjuna mediated SeNPs NanoGel (3%)	50	19.2
500	78.4	
Terminalia arjuna mediated SeNPs NanoGel (4%)	50	15.9
500	69.6	
Terminalia arjuna mediated SeNPs NanoGel (5%)	50	12.3
500	59.2	

This table illustrates controlled drug release from nanoparticle-based gels, a principle applicable to targeted systems.[10]

Table 3: Cellular Uptake and Cytotoxicity

Cell Line	Treatment	Cell Viability (%)
MCF-7	Epirubicin-loaded PLGA NPs	54.5
MCF-7	Biotinylated Epirubicin-loaded PLGA NPs	36.1
Cancer Cells	Gemcitabine (1 μ M)	>70
Cancer Cells	Biotin-conjugated gemcitabine (1 μ M)	<20

These data demonstrate the enhanced cytotoxicity of biotinylated drug delivery systems due to increased cellular uptake.[7]

Experimental Protocols

Protocol 1: Biotinylation of Nanoparticles with Biotin-C10-NHS Ester

This protocol describes the covalent conjugation of **Biotin-C10-NHS Ester** to the surface of nanoparticles that have primary amine groups available.

Materials:

- Amine-functionalized nanoparticles (e.g., PLGA-NH₂, silica-NH₂)
- **Biotin-C10-NHS Ester**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.2-8.0 (amine-free)
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Dialysis membrane or centrifugal filtration devices for purification

Procedure:

- Prepare Nanoparticle Suspension: Disperse the amine-functionalized nanoparticles in amine-free PBS at a concentration of 1-5 mg/mL.
- Prepare **Biotin-C10-NHS Ester** Solution: Immediately before use, dissolve **Biotin-C10-NHS Ester** in anhydrous DMSO to a concentration of 5-10 mg/mL.
- Conjugation Reaction:
 - Add the **Biotin-C10-NHS Ester** solution to the nanoparticle suspension. A typical molar ratio of biotin to available amine groups is 10:1 to 50:1, but this should be optimized for your specific application.

- Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring or rotation.
- Quench the Reaction: Add the quenching buffer to the reaction mixture to a final concentration of 50-100 mM. Incubate for 30 minutes at room temperature to quench any unreacted NHS ester.
- Purification:
 - Remove excess biotin and byproducts by dialysis against PBS or by using centrifugal filtration devices.
 - Wash the biotinylated nanoparticles several times with PBS.
- Characterization: Confirm the successful biotinylation using techniques such as HABA/avidin assay, FTIR, or XPS.

Protocol 2: Biotinylation of Antibodies with Biotin-C10-NHS Ester

This protocol details the labeling of antibodies with **Biotin-C10-NHS Ester**.

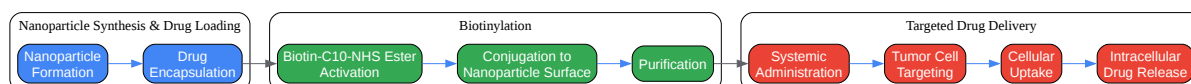
Materials:

- Purified antibody (1-5 mg/mL)
- **Biotin-C10-NHS Ester**
- Anhydrous DMSO
- Reaction Buffer: 0.1 M sodium bicarbonate or PBS, pH 8.0-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting column or dialysis cassette

Procedure:

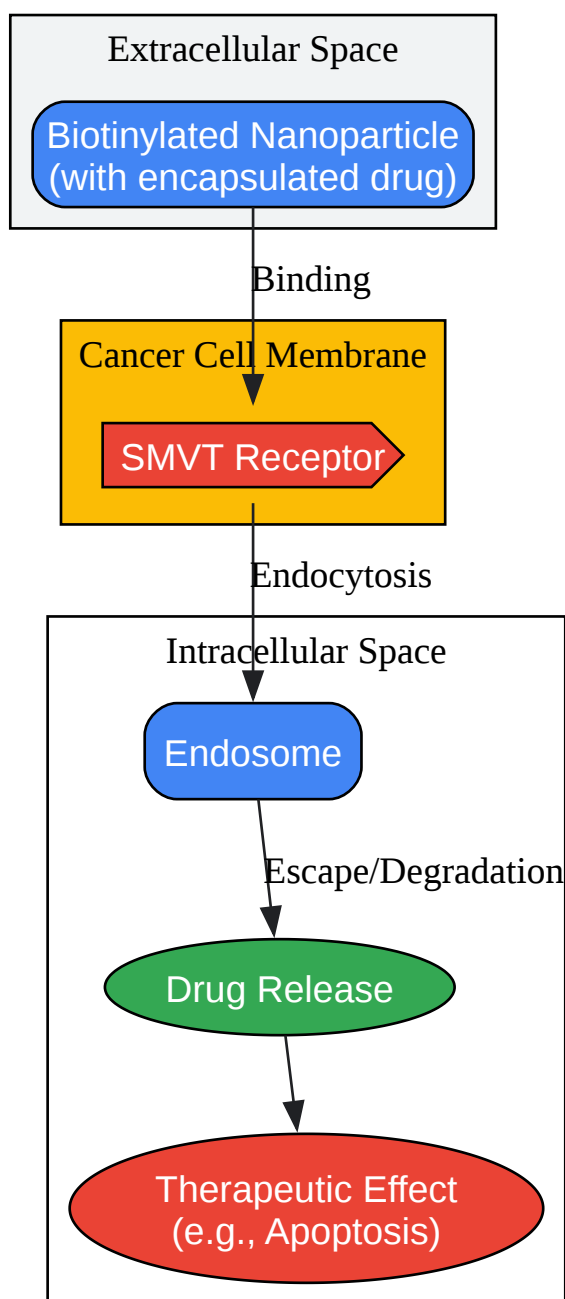
- Prepare Antibody Solution: Exchange the antibody into the Reaction Buffer. Ensure the buffer is free of primary amines.
- Prepare **Biotin-C10-NHS Ester** Solution: Dissolve **Biotin-C10-NHS Ester** in anhydrous DMSO to a concentration of 10 mM immediately before use.
- Conjugation Reaction:
 - Add the **Biotin-C10-NHS Ester** solution to the antibody solution at a molar ratio of 10:1 to 20:1 (biotin:antibody). This ratio may need optimization.
 - Incubate for 1-2 hours at room temperature with gentle mixing.
- Quench the Reaction: Add the quenching buffer to stop the reaction.
- Purification: Remove excess, unreacted biotin by passing the reaction mixture through a desalting column or by dialysis against PBS.
- Determine Degree of Biotinylation: Quantify the number of biotin molecules per antibody using a HABA assay or a similar method.

Visualizations



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Caption: Experimental workflow for creating and utilizing biotinylated nanoparticles for targeted drug delivery.



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Caption: Simplified signaling pathway for targeted drug delivery via biotin-SMVT interaction.

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